

Isobavachalcone minimum inhibitory concentration MIC determination

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Compound Focus: Isobavachalcone

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Isobavachalcone MIC Data Against Microbial Pathogens

The table below summarizes the reported MIC values of **Isobavachalcone** against various bacterial and fungal pathogens from recent studies.

Pathogen	MIC Range	Test Method & Conditions	Citation
<i>Enterococcus faecalis</i> (220 clinical isolates)	6.25 - 12.5 μ M	Broth microdilution in CAMHB; 37°C, 24h incubation.	[1]
<i>Staphylococcus aureus</i> ATCC 29213	5.0 μ M	Broth microdilution.	[2]
<i>Cryptococcus neoformans</i>	0.5 - 1 μ g/mL	Broth microdilution in RPMI-1640; 30°C, 24h incubation with shaking at 150 rpm.	[3]
<i>Cryptococcus neoformans</i> H99	4 μ g/mL (in combination with AmB)	Broth microdilution per CLSI M27-A3; 30°C, 24h. IBC (4 μ g/mL) lowered AmB MIC from 1 μ g/mL to 0.25 μ g/mL.	[4]

Detailed Experimental Protocols

Broth Microdilution for MIC Determination

This is a standard CLSI-referenced method used for both antifungal [4] and antibacterial [1] testing of IBC.

- **Principle:** A standardized microbial inoculum is incubated in a liquid medium with serial dilutions of IBC. The MIC is the lowest concentration that visually inhibits growth.
- **Materials & Reagents:**
 - **Isobavachalcone (IBC):** Prepare a stock solution in DMSO (e.g., 1000x the expected MIC). Aliquot and store at -80°C [4].
 - **Test Strains:** Freshly sub-cultured clinical or reference strains (e.g., *C. neoformans* H99, *E. faecalis* ATCC 29212).
 - **Culture Media:**
 - For fungi: RPMI-1640 medium [4].
 - For bacteria: Cation-Adjusted Mueller-Hinton Broth (CAMHB) [1].
 - **Equipment:** 96-well flat-bottom microtiter plates, sterile pipettes, incubator, spectrophotometer.
- **Procedure:**
 - **Prepare IBC Dilutions:** Thaw the IBC stock solution and prepare two-fold serial dilutions in the appropriate liquid medium (RPMI-1640 or CAMHB) in the 96-well plate.
 - **Prepare Inoculum:**
 - Grow the test strain overnight in a suitable broth (e.g., YPD for yeast, TSB for bacteria).
 - Adjust the cell suspension to a density of $1-5 \times 10^3$ CFU/mL for fungi [4] or 5×10^5 CFU/mL for bacteria in the test medium.
 - **Inoculate Plate:** Add 100 μ L of the standardized microbial inoculum to each well containing 100 μ L of the diluted IBC. Include growth control (inoculum without IBC) and sterility control (medium only) wells.
 - **Incubate:** Incubate the plate under optimal conditions for the pathogen:
 - Fungi: 30°C for 24 hours [4].
 - Bacteria: 37°C for 16-24 hours [1].
 - **Determine MIC:**
 - After incubation, measure the optical density (OD) at 600 nm or perform visual inspection.
 - The **MIC is defined as the lowest concentration of IBC** at which no visible microbial growth is observed [4].

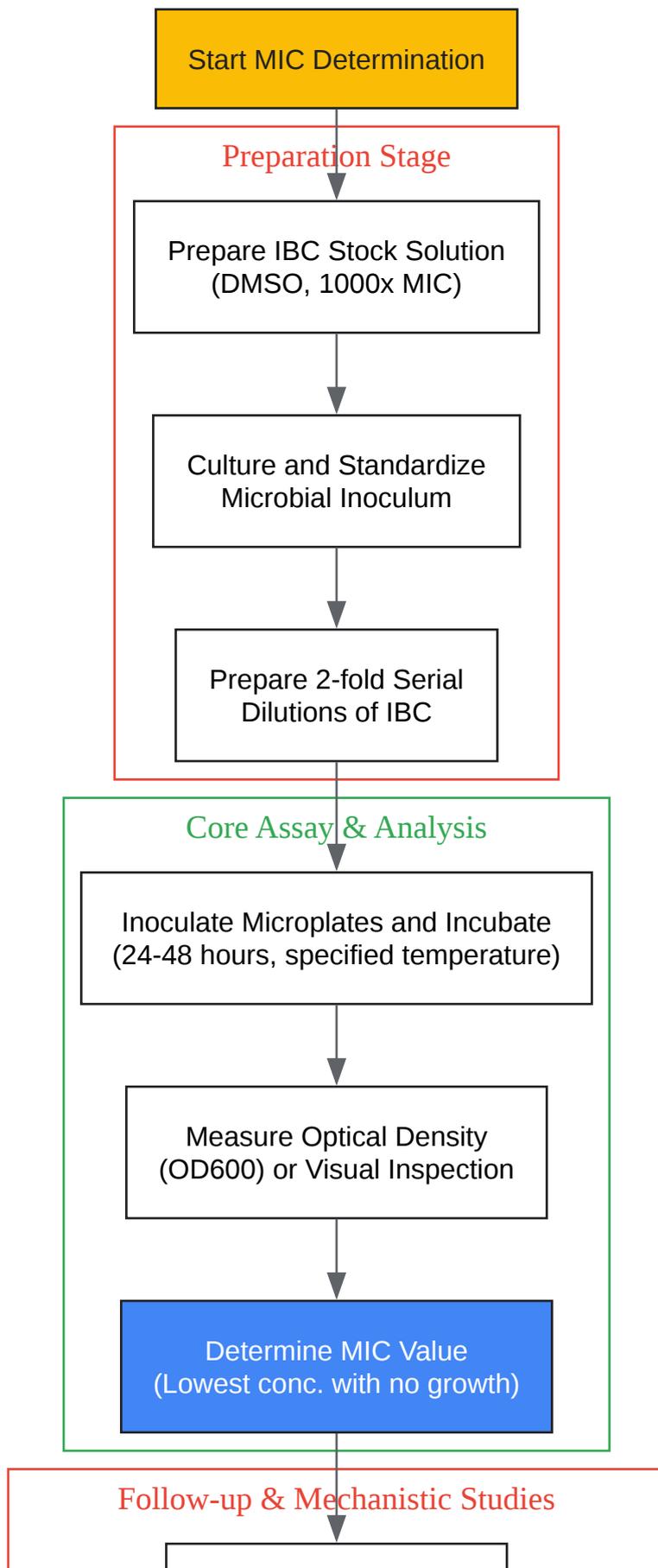
Time-Kill Curve Assay

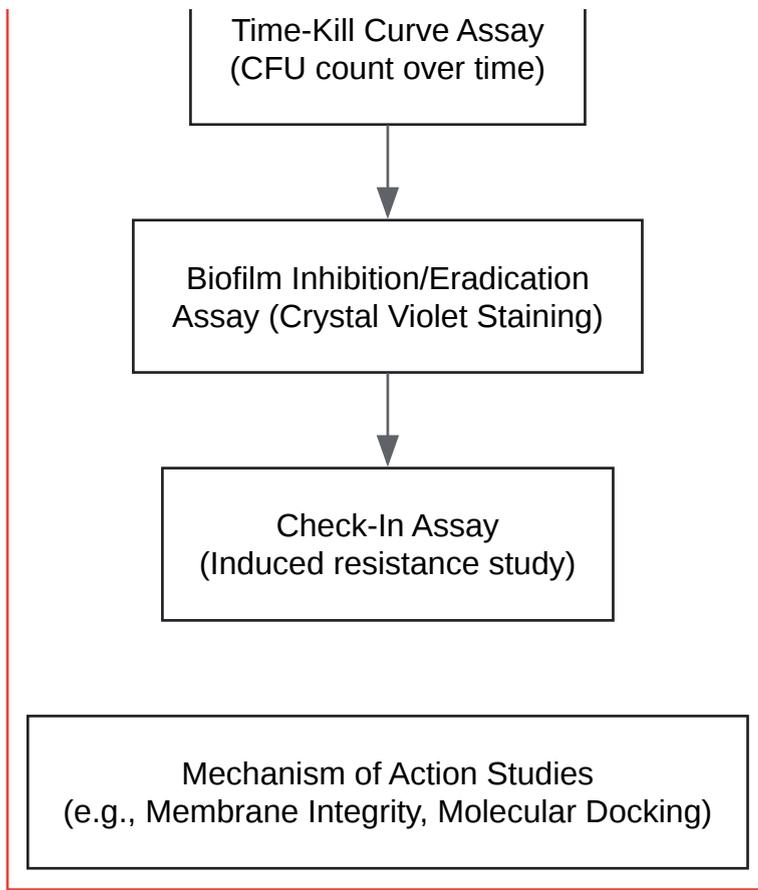
This assay determines the rate and extent of the bactericidal/fungicidal activity of IBC over time [4] [1].

- **Principle:** Microbial cells are exposed to IBC at various multiples of the MIC, and viable cell counts are determined at regular intervals to plot a time-kill curve.
- **Procedure:**
 - Prepare a microbial suspension of approximately 1×10^5 CFU/mL in a culture flask containing fresh medium.
 - Add IBC to achieve target concentrations (e.g., 1x, 2x, 4x MIC). Include a control flask without IBC.
 - Incubate the flasks at the optimal temperature with shaking.
 - At predetermined time intervals (e.g., 0, 2, 4, 6, 8, 24 hours), withdraw 10 μ L samples.
 - Perform serial 10-fold dilutions of each sample in sterile medium.
 - Spot 5 μ L of each dilution onto agar plates and incubate for 24-48 hours.
 - Count the colony-forming units (CFU) and plot \log_{10} CFU/mL versus time to generate the kill curves [4].

Experimental Workflow for IBC MIC Determination

The diagram below outlines the key stages of a comprehensive MIC determination and follow-up study for **Isobavachalcone**.





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Additional Methodological Notes

- **Synergy Testing (FICI):** To test IBC in combination with other drugs (e.g., Amphotericin B), prepare checkerboard microdilutions and calculate the **Fractional Inhibitory Concentration Index (FICI)**. A FICI of ≤ 0.5 indicates synergy [4].
- **Biofilm Assays:**
 - **Inhibition:** Add sub-MIC IBC during biofilm formation.
 - **Eradication:** Add IBC (e.g., 8x MIC) to pre-formed, mature biofilms.
 - Quantify biomass using **crystal violet staining** [1].
- **Cytotoxicity Assessment:** For therapeutic potential, evaluate cytotoxicity on mammalian cell lines (e.g., murine RAW 264.7 macrophages) using MTS or MTT assays to calculate a selectivity index [2] [5].

Key Considerations for Researchers

- **Solvent Control:** Always include a DMSO control well at the same concentration used in the highest IBC test well to rule out solvent toxicity.
- **Strain Variability:** MIC values can vary between strains and species. It is crucial to use standardized reference strains for initial validation and include a sufficient number of clinical isolates for a comprehensive activity profile [1].
- **Data Reproducibility:** All experiments, particularly MIC determinations, should be performed in at least **biological triplicate** to ensure result reliability.

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